The In Vitro Biological Functions of G2-Peptide: A Technical Guide

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Compound of Interest

Compound Name:	*G2-peptide*
Cat. No.:	*B1384745*

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Introduction

The **G2-peptide**, a 12-mer cationic peptide with the sequence MPRRRRIRRRQK, has emerged as a significant subject of in vitro research due to its potent biological activities. Initially identified for its antiviral properties, particularly against Herpes Simplex Virus (HSV), its functional repertoire has expanded to include modulation of neuronal activity. This technical guide provides an in-depth overview of the core in vitro biological functions of the **G2-peptide**, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action. While the primary focus is on the well-characterized anti-HSV **G2-peptide**, this guide will also briefly touch upon other peptides and compounds that influence the G2/M phase of the cell cycle, a distinct area of research that is sometimes colloquially associated with "G2."

Core Biological Function: Antiviral Activity

The most extensively studied in vitro function of the **G2-peptide** is its ability to inhibit viral infection, primarily that of Herpes Simplex Virus type 1 (HSV-1) and type 2 (HSV-2).

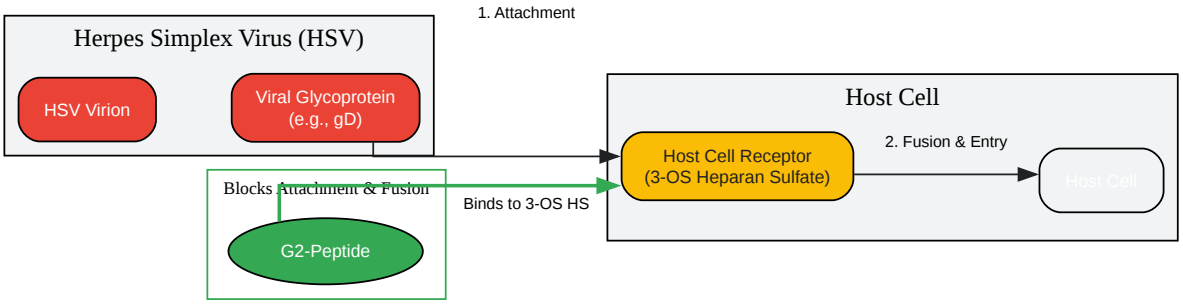
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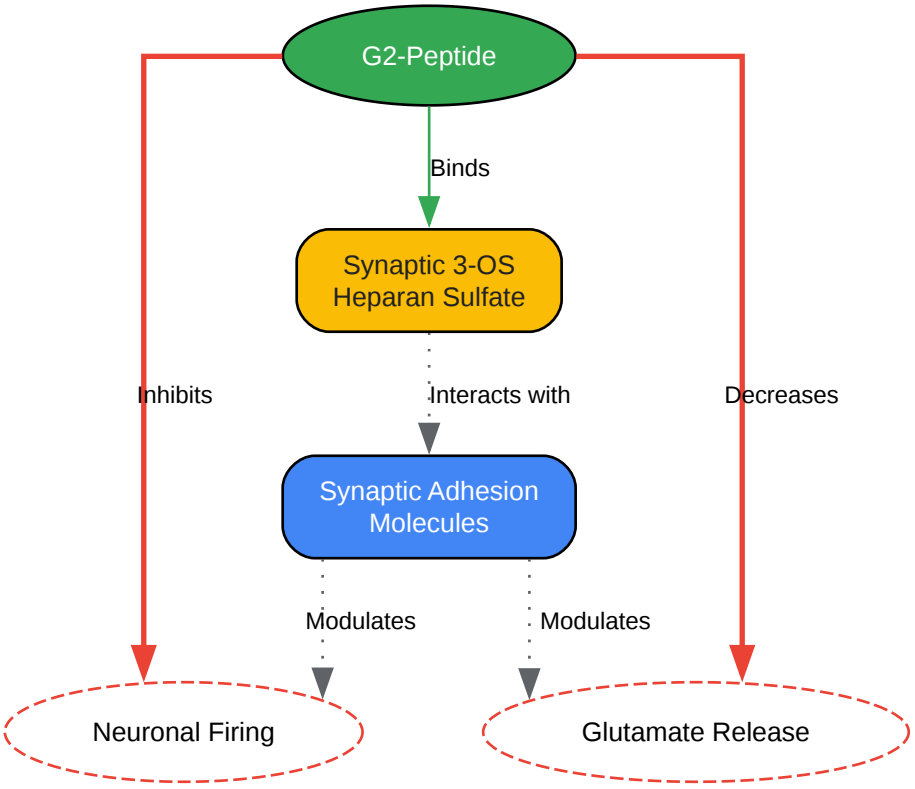
Mechanism of Action: Inhibition of Viral Entry

The antiviral activity of the **G2-peptide** is primarily attributed to its high affinity for 3-O sulfated heparan sulfate (3-OS HS) on the surface of host cells.[1][2] Heparan sulfate proteoglycans are utilized by many viruses, including HSV, as initial attachment receptors. The **G2-peptide**, with its high positive charge, competitively binds to the negatively charged 3-OS HS, thereby blocking the attachment of viral glycoproteins to the host cell surface.[1][2] This inhibition of attachment is a critical first step in preventing viral entry and subsequent infection.

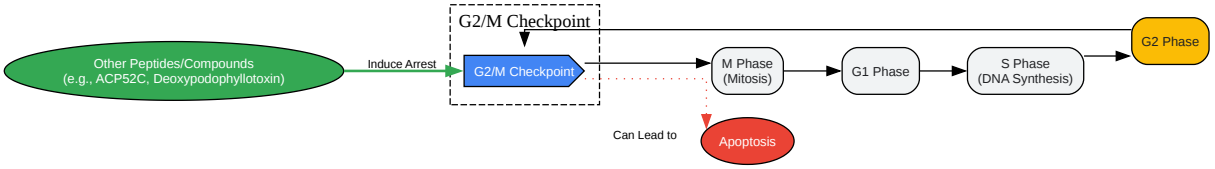
Furthermore, studies have indicated that the **G2-peptide** also interferes with membrane fusion, a crucial step for the virus to deliver its genetic material into the host cell.[1] By binding to 3-OS HS, the **G2-peptide** may induce conformational changes in the cellular receptors or directly sterically hinder the interaction between viral fusion proteins and the host cell membrane. This dual mechanism of inhibiting both attachment and fusion contributes to its potent antiviral efficacy. Interestingly, HSV-2 infected cells show a significantly higher binding of the **G2-peptide** compared to uninfected cells, which may be due to an increase in heparan sulfate expression on infected cells.

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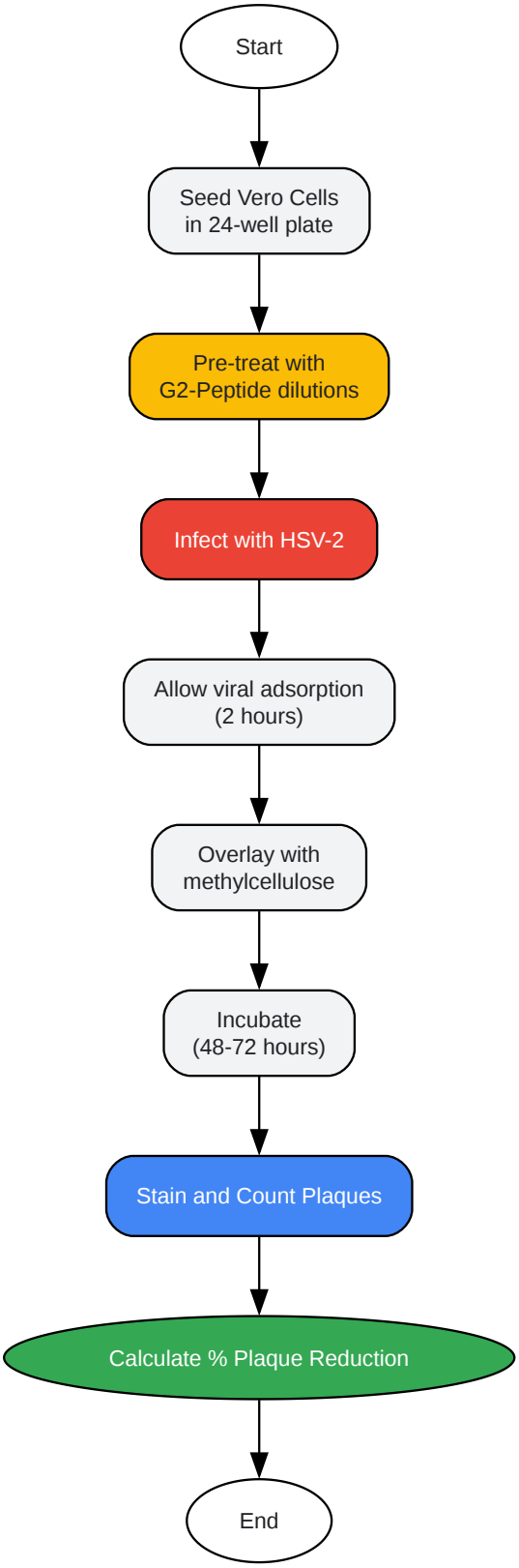




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